

Tetrabutyl orthosilicate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetrabutyl orthosilicate

Cat. No.: B1293958

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Technical Guide: Tetrabutyl Orthosilicate

Audience: Researchers, scientists, and drug development professionals.

Core Chemical Properties

Tetrabutyl orthosilicate, also known as tetrabutoxysilane, is an important organosilicon compound with a range of applications in organic synthesis and materials science.^{[1][2]} This guide provides core information regarding its molecular formula and weight.

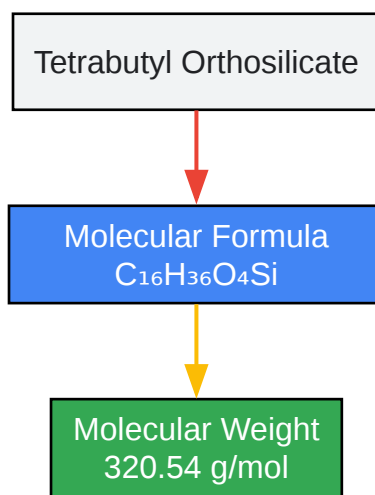
The fundamental molecular properties of **tetrabutyl orthosilicate** are summarized in the table below. This data is essential for stoichiometric calculations in chemical reactions and for characterization in materials science applications.

Property	Value
Molecular Formula	C ₁₆ H ₃₆ O ₄ Si
Molecular Weight	320.54 g/mol
Synonyms	Tetrabutyl silicate, Tetrabutoxysilane
CAS Number	4766-57-8

Molecular Structure and Identification

The chemical structure of **tetrabutyl orthosilicate** consists of a central silicon atom bonded to four butoxy groups. This structure is key to its role as a precursor in the formation of silica-based materials and as a crosslinking agent.

The relationship between the common name, molecular formula, and molecular weight is a fundamental concept in chemistry. The diagram below illustrates this logical connection for **tetrabutyl orthosilicate**.



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References

- 1. lookchem.com [lookchem.com]
- 2. nbinnno.com [nbinnno.com]
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